

Acid Violet 49: Application Notes and Protocols for Microscopy and Histology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Violet 49

Cat. No.: B1666536

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Violet 49, also known as Acid Violet 6B, is a synthetic anionic dye belonging to the triarylmethane class.^[1] While primarily utilized in the textile and cosmetics industries, its properties as an acid dye present potential applications in biological staining for microscopy and histology.^{[2][3]} Acid dyes, by their nature, are characterized by their affinity for basic tissue components, such as proteins. This document provides detailed application notes and a generalized protocol for the use of **Acid Violet 49** in staining tissue sections, aimed at researchers and scientists in drug development and related fields.

The staining mechanism of **Acid Violet 49** is based on electrostatic interactions. In an acidic solution, the dye carries a net negative charge due to its sulfonate groups. Tissue proteins, on the other hand, become protonated at a low pH, exposing positively charged amino groups. The negatively charged dye molecules then bind to these positively charged sites on proteins, resulting in the staining of cytoplasmic and extracellular matrix components.

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **Acid Violet 49** is presented below. This data is crucial for preparing staining solutions and for potential applications in fluorescence microscopy.

Property	Value	Reference
C.I. Name	Acid Violet 49	[1]
CAS Number	1694-09-3	[4]
Molecular Formula	C ₃₉ H ₄₀ N ₃ NaO ₆ S ₂	[5]
Molecular Weight	733.87 g/mol	[5]
Appearance	Dark green to black powder	
λ _{max} (in 0.02M AcONH ₄ sol.)	543.0 - 549.0 nm	
Solubility	Soluble in water and ethanol	[1]

Proposed Experimental Protocol for Histological Staining

The following is a generalized protocol for staining formalin-fixed, paraffin-embedded (FFPE) tissue sections with **Acid Violet 49**. This protocol is based on established methods for other acid dyes and should be optimized for specific tissues and experimental requirements.[6]

Reagents and Solutions

- **Acid Violet 49 Staining Solution (1% w/v):**
 - **Acid Violet 49:** 1 g
 - Distilled Water: 100 mL
 - Glacial Acetic Acid: 1 mL (to acidify the solution and enhance staining)
- **1% Acetic Acid Solution (for differentiation):**
 - Glacial Acetic Acid: 1 mL
 - Distilled Water: 99 mL
- Xylene

- Ethanol (absolute, 95%, 70%)
- Distilled Water
- Mounting Medium

Staining Procedure

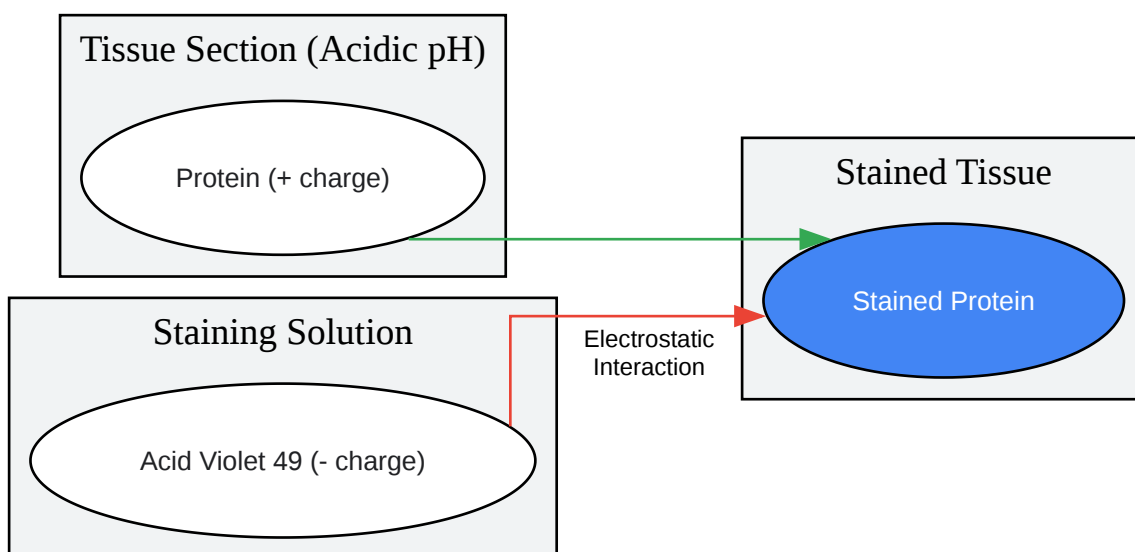
- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Hydrate the sections through descending grades of alcohol:
 - Two changes of absolute ethanol for 3 minutes each.
 - 95% ethanol for 2 minutes.
 - 70% ethanol for 2 minutes.
 - Rinse in running tap water for 2 minutes.
 - Place in distilled water.
- Staining:
 - Immerse slides in the 1% **Acid Violet 49** staining solution for 5-10 minutes. The optimal staining time may vary depending on the tissue type and desired intensity.
- Rinsing and Differentiation:
 - Briefly rinse the slides in the 1% acetic acid solution to remove excess stain.
 - If the staining is too intense, differentiate by dipping the slides in 70% ethanol for a few seconds. Monitor the color intensity microscopically.
- Dehydration and Clearing:
 - Dehydrate the sections through ascending grades of alcohol:

- 95% ethanol for 2 minutes.
- Two changes of absolute ethanol for 3 minutes each.
- Clear in two changes of xylene for 5 minutes each.
- Mounting:
 - Apply a coverslip using a permanent mounting medium.

Expected Results

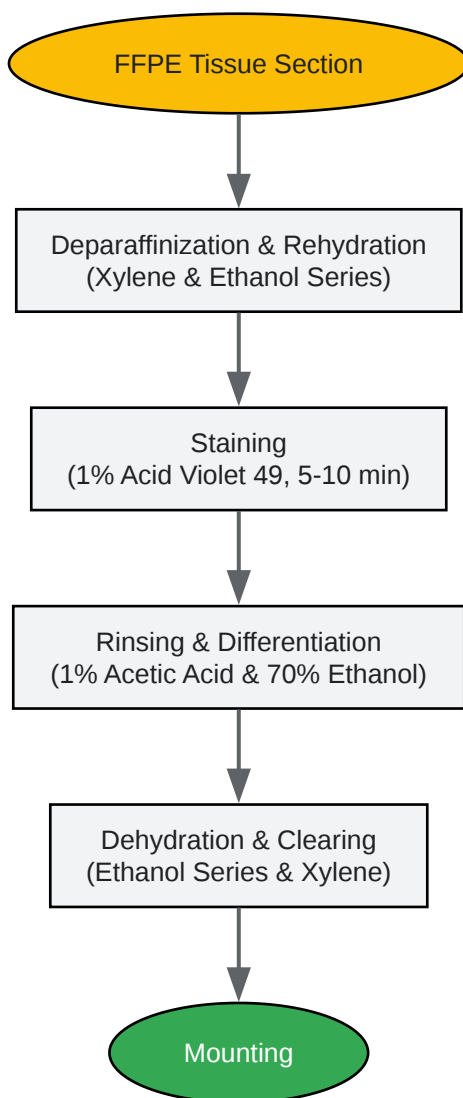
- Cytoplasm, muscle, and collagen: Shades of violet.
- Nuclei: Will remain largely unstained unless a nuclear counterstain (e.g., hematoxylin) is used prior to **Acid Violet 49** staining.

Diagrams



[Click to download full resolution via product page](#)

Caption: Mechanism of **Acid Violet 49** Staining.



[Click to download full resolution via product page](#)

Caption: Histological Staining Workflow with **Acid Violet 49**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]

- 2. Acid Violet 49 Dyes Manufacturers, Exporters and Suppliers from Mumbai India [acid dye.net]
- 3. specialchem.com [specialchem.com]
- 4. Acid violet 49 | 1694-09-3 | BAA69409 | Biosynth [biosynth.com]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Acid Violet 49: Application Notes and Protocols for Microscopy and Histology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666536#acid-violet-49-applications-in-microscopy-and-histology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com